

# Introduction: The Strategic Importance of 5-Bromo-2-nitrobenzoic Acid

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## Compound of Interest

Compound Name: 5-Bromo-2-nitrobenzoic acid

Cat. No.: B1266750

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**5-Bromo-2-nitrobenzoic acid** is a highly functionalized aromatic carboxylic acid. Its molecular structure, featuring a carboxylic acid, a nitro group, and a bromine atom, makes it an exceptionally versatile building block in organic synthesis.<sup>[1][2]</sup> These functional groups provide multiple reactive handles for a wide array of chemical transformations, making it a valuable starting material in the synthesis of complex molecules.

### Key Chemical Properties:

- Molecular Formula:  $C_7H_4BrNO_4$ <sup>[3]</sup>
- Molecular Weight: 246.01 g/mol <sup>[3]</sup>
- Appearance: Typically a slightly yellow to light brown solid powder.<sup>[1][4]</sup>
- CAS Number: 6950-43-2<sup>[3]</sup>

Its primary utility lies in the development of pharmaceuticals and agrochemicals, where it serves as a key intermediate for creating active pharmaceutical ingredients (APIs) and novel pesticides.<sup>[5]</sup> The strategic positioning of its functional groups allows for the construction of various heterocyclic scaffolds, which are prevalent in many biologically active compounds.<sup>[1][6]</sup>

## Commercial Supplier Landscape

A reliable supply chain is paramount for any research or development project. **5-Bromo-2-nitrobenzoic acid** is available from a range of global suppliers, from large chemical houses to

specialized boutique firms. When selecting a supplier, researchers should consider not only price but also purity grades, available quantities, and the quality of documentation provided, such as the Certificate of Analysis (CoA) and Safety Data Sheet (SDS).

Below is a comparative table of notable commercial suppliers.

Supplier	Reported Purity	Available Quantities	Noteworthy Details
MedChemExpress	≥99.8% (HPLC)[4]	Milligrams to grams	Provides detailed CoA with HPLC and NMR data.[4]
Fisher Scientific	Typically ≥97%	Grams to kilograms	A major distributor with robust supply chains.[7]
Biosynth	Not specified	Grams	Focus on high-quality reference standards. [2]
Oakwood Chemical	Not specified	Grams to kilograms	Specializes in reagents for synthesis.[8]
CymitQuimica	Min. 95%[1]	10g, 25g, 50g	European-based supplier.[1]
ChemicalBook	98%, 99%+[9]	Kilograms	A platform listing multiple, often Asia-based, suppliers.[9]

This table is representative and not exhaustive. Researchers should always request a lot-specific CoA before purchase.

## Quality Specifications and Potential Impurity Profile

The adage "you get what you pay for" is particularly true for chemical reagents. The purity of **5-Bromo-2-nitrobenzoic acid** directly impacts reaction yield, downstream purification efforts,

and the impurity profile of the final compound.

## Decoding the Certificate of Analysis (CoA)

A CoA is a self-validating document that provides critical quality parameters for a specific batch. Always request a lot-specific CoA. A typical analysis will include:

- Appearance: A visual check against specifications.[\[4\]](#)
- Purity (by HPLC): The most critical quantitative measure of purity. High-quality suppliers often provide >99% purity.[\[4\]](#)
- $^1\text{H}$  NMR Spectrum: Confirms the chemical structure and identity of the compound.[\[4\]](#)
- Water Content (by Karl Fischer): Important for reactions sensitive to moisture. A value of ~0.1% is common.[\[4\]](#)
- Residue on Ignition: Measures the amount of inorganic impurities.[\[4\]](#)

## Understanding the Synthesis and Potential Impurities

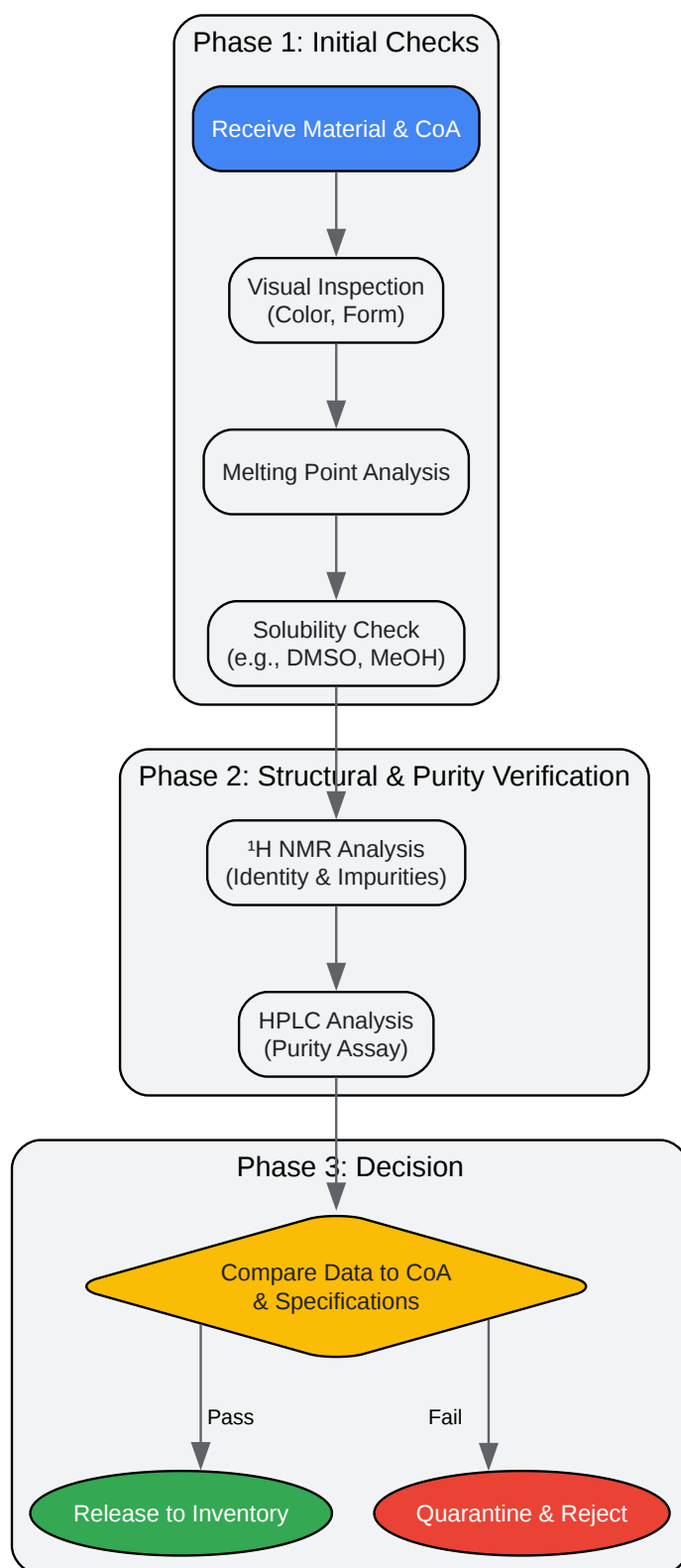
The common synthesis of nitrobenzoic acids involves the nitration of a corresponding bromobenzoic acid precursor.[\[10\]](#) This process can lead to several process-related impurities that researchers must be aware of:

- Starting Material: Unreacted 2-bromobenzoic acid.
- Regioisomers: The nitration process can yield other isomers, such as 3-bromo-2-nitrobenzoic acid or 2-bromo-5-nitrobenzoic acid. These can be difficult to separate due to similar physical properties.
- Di-nitrated Species: Over-nitration can lead to the formation of dinitrobenzoic acid byproducts.

The presence of these impurities can complicate subsequent synthetic steps and introduce unintended side products. Therefore, robust analytical verification of incoming material is not just recommended; it is essential.

## Incoming Material Quality Control Workflow

It is a best practice to independently verify the quality of critical starting materials. The following workflow provides a robust system for qualifying a new batch of **5-Bromo-2-nitrobenzoic acid**.



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Caption: Quality control workflow for incoming **5-Bromo-2-nitrobenzoic acid**.

## Experimental Protocol: HPLC Purity Assessment

This protocol is adapted from standard methods for analyzing aromatic carboxylic acids and provides high resolution for detecting common impurities.[\[11\]](#)

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: Start at 30% B, ramp to 95% B over 15 minutes, hold for 2 minutes, return to 30% B and equilibrate for 3 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Sample Preparation: Accurately weigh ~5 mg of **5-Bromo-2-nitrobenzoic acid** and dissolve in 10 mL of a 50:50 mixture of Mobile Phase A and B to create a 0.5 mg/mL solution.
- Analysis: Inject 10  $\mu$ L and integrate all peaks. Purity is calculated as the area of the main peak divided by the total area of all peaks.

## Experimental Protocol: $^1\text{H}$ NMR Identity Confirmation

This protocol confirms the molecular structure and can identify proton-bearing impurities.[\[11\]](#)

- Instrumentation: 400 MHz (or higher) NMR spectrometer.
- Solvent: Dimethyl sulfoxide- $\text{d}_6$  (DMSO- $\text{d}_6$ ).
- Sample Preparation: Dissolve approximately 10-15 mg of the sample in 0.7 mL of DMSO- $\text{d}_6$ .
- Data Acquisition: Acquire a standard proton spectrum with 16-64 scans.

- **Expected Spectrum:** The spectrum should be consistent with the structure of **5-Bromo-2-nitrobenzoic acid**. Look for three distinct aromatic protons. The carboxylic acid proton will appear as a very broad singlet far downfield.
- **Analysis:** Process the spectrum with appropriate phasing and baseline correction. Compare the obtained spectrum to a reference or the supplier's provided spectrum. Check for small, unexpected peaks that may indicate impurities.

## Safe Handling, Storage, and Disposal

Proper chemical hygiene is essential when working with **5-Bromo-2-nitrobenzoic acid**.

### Hazard Identification

Based on aggregated GHS data, this compound presents the following hazards:

- H302: Harmful if swallowed.[3][12]
- H315: Causes skin irritation.[3][12]
- H319: Causes serious eye irritation.[3][12]
- H335: May cause respiratory irritation.[3][12]

### Recommended Safety Precautions

- **Personal Protective Equipment (PPE):** Wear protective gloves, safety goggles with side-shields, and a lab coat.[12][13]
- **Engineering Controls:** Use only in a well-ventilated area, preferably within a chemical fume hood.[12] Ensure eyewash stations and safety showers are readily accessible.[13]
- **Handling:** Avoid breathing dust.[12] Wash hands thoroughly after handling.[14] Prevent dispersion of dust during weighing and transfer.[14]

### Storage and Disposal

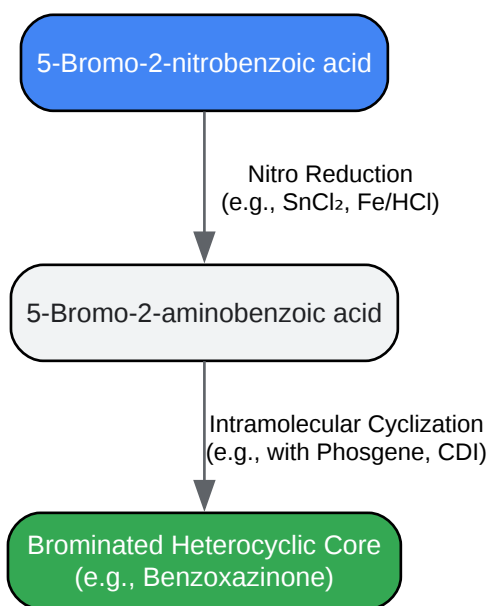
- **Storage:** Store in a cool, well-ventilated place with the container tightly closed.[12][15]  
Recommended storage temperatures can range from room temperature to 10°C - 25°C.[2][4]

- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[12][15] Do not allow the product to enter drains or water courses.[12]

## Synthetic Utility: A Versatile Precursor

The value of **5-Bromo-2-nitrobenzoic acid** lies in the orthogonal reactivity of its functional groups. The carboxylic acid can be activated for amide or ester formation, the nitro group can be reduced to an amine for further functionalization or cyclization, and the bromine can participate in cross-coupling reactions.

The diagram below illustrates a common synthetic sequence where the nitro group is first reduced, followed by an intramolecular cyclization to form a heterocyclic core, a foundational step in many drug discovery programs.



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Caption: General synthetic pathway using **5-Bromo-2-nitrobenzoic acid**.

This ability to selectively manipulate each part of the molecule makes it an invaluable tool for medicinal chemists aiming to generate libraries of complex, drug-like molecules for screening and lead optimization.

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